

Unveiling the Intricate Architecture of Lancifodilactone C: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Lancifodilactone C

Cat. No.: B3029442

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Kunming, China – December 2, 2025 – Researchers in the field of natural product chemistry and drug development now have access to a detailed technical guide on the chemical structure of **Lancifodilactone C**, a complex nortriterpenoid isolated from *Schisandra lancifolia*. This guide provides a comprehensive overview of its molecular architecture, spectroscopic data, and the experimental protocols used for its characterization, catering to the needs of scientists engaged in phytochemical research and the development of novel therapeutics.

Lancifodilactone C, a member of the highly oxygenated and structurally diverse lancifodilactone family, possesses a complex polycyclic skeleton that has garnered significant interest within the scientific community. Its intricate architecture presents both a challenge and an opportunity for medicinal chemistry and total synthesis endeavors.

Core Chemical Structure

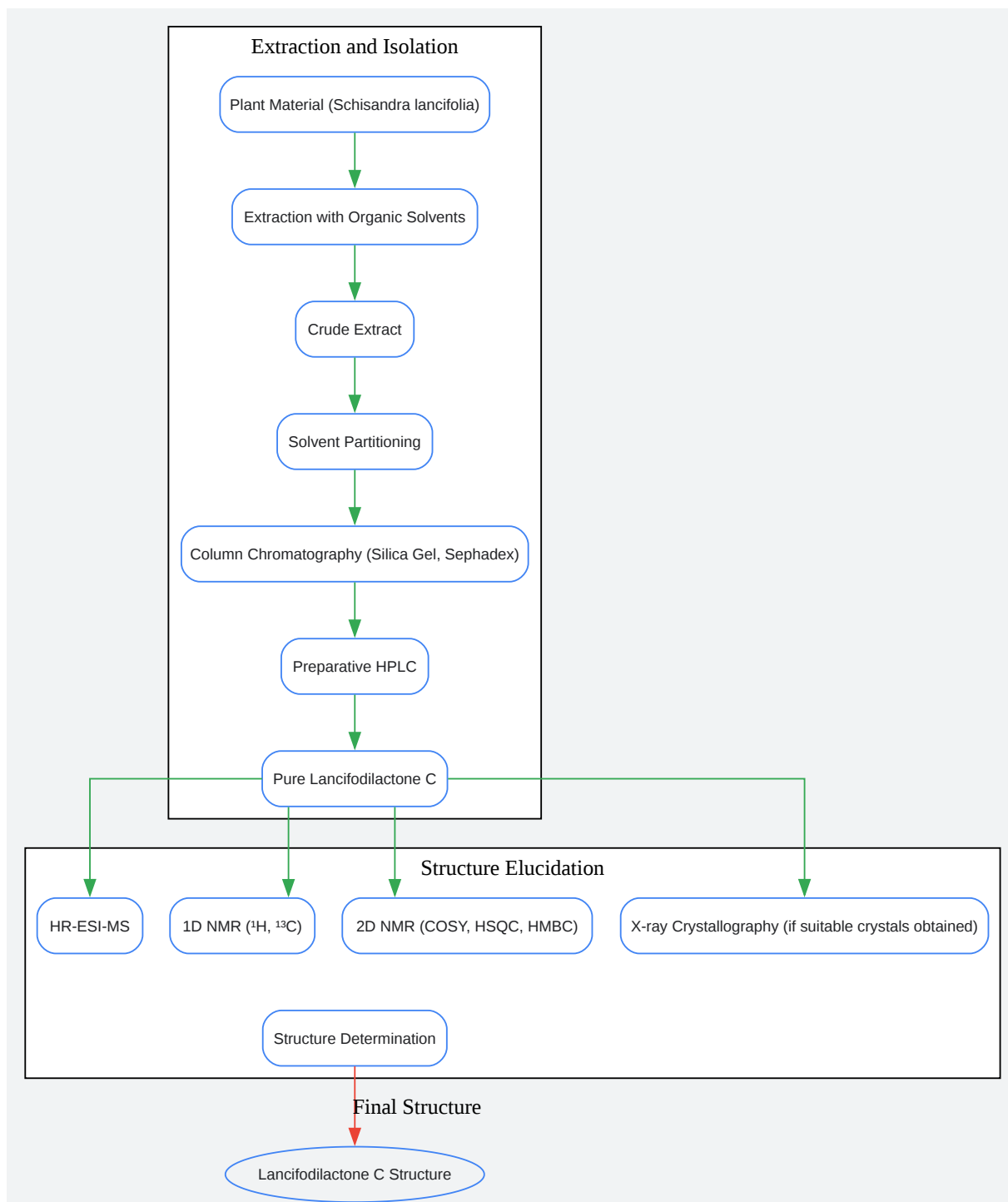
Lancifodilactone C is characterized by the molecular formula $C_{29}H_{36}O_{10}$. The core of the molecule is a complex, rearranged nortriterpenoid framework. The structure features a unique assemblage of lactone rings and a densely functionalized carbocyclic system. The absolute stereochemistry of the molecule has been determined through extensive spectroscopic analysis and is crucial for its biological activity.

A definitive two-dimensional representation of the chemical structure of **Lancifodilactone C** is presented below:

Lancifodilactone C



Figure 1: 2D Chemical Structure of Lancifodilactone C



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- To cite this document: BenchChem. [Unveiling the Intricate Architecture of Lancifodilactone C: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3029442#what-is-the-chemical-structure-of-lancifodilactone-c]

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